

# What is the CAS number for 4-Iodo-1,2-dimethoxybenzene?

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## Compound of Interest

Compound Name: 4-Iodo-1,2-dimethoxybenzene

Cat. No.: B1296820

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## Technical Guide: 4-Iodo-1,2-dimethoxybenzene

CAS Number: 5460-32-2

Synonyms: 4-Iodoveratrole, 3,4-Dimethoxyiodobenzene[1]

## Introduction

**4-Iodo-1,2-dimethoxybenzene** is an iodinated derivative of veratrole (1,2-dimethoxybenzene). It serves as a crucial building block in organic synthesis, particularly in the development of more complex molecules for the pharmaceutical and agrochemical industries. The presence of the iodo group makes it an excellent substrate for various cross-coupling reactions, while the methoxy groups influence the reactivity and solubility of the molecule. This guide provides a comprehensive overview of its chemical properties, synthesis, and analytical data.

## Physicochemical Properties

A summary of the key physicochemical properties of **4-Iodo-1,2-dimethoxybenzene** is presented in the table below.

Property	Value	Reference
Molecular Formula	$C_8H_9IO_2$	<a href="#">[2]</a>
Molecular Weight	264.06 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to yellow crystalline powder	
Melting Point	34-35 °C	<a href="#">[4]</a>
Boiling Point	163-164 °C at 26 Torr	<a href="#">[5]</a>
Density	1.655 g/cm <sup>3</sup>	<a href="#">[4]</a>
Solubility	Slightly soluble in water (1 g/L at 25 °C)	<a href="#">[5]</a>
Flash Point	118.5 °C	<a href="#">[4]</a>
Refractive Index	1.572	<a href="#">[4]</a>
InChI Key	PUCISUQLWLKKJH-UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[3]</a>
SMILES	<chem>COc1ccccc1I</chem>	<a href="#">[2]</a> <a href="#">[3]</a>

## Spectroscopic Data

The following table summarizes the characteristic spectroscopic data for **4-Iodo-1,2-dimethoxybenzene**, which is essential for its identification and characterization.

Spectrum Type	Data	Reference
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	$\delta$ 7.20 (d, $J$ =1.9 Hz, 1H), 7.09 (dd, $J$ =8.4, 1.9 Hz, 1H), 6.61 (d, $J$ =8.4 Hz, 1H), 3.88 (s, 3H), 3.86 (s, 3H)	<a href="#">[6]</a>
<sup>13</sup> C NMR (100.6 MHz, CDCl <sub>3</sub> )	$\delta$ 149.8, 149.1, 129.7, 120.3, 113.1, 82.3, 56.1, 55.9	<a href="#">[6]</a>
GC-MS	m/z (%): 264.15 (100) [M] <sup>+</sup>	<a href="#">[6]</a>

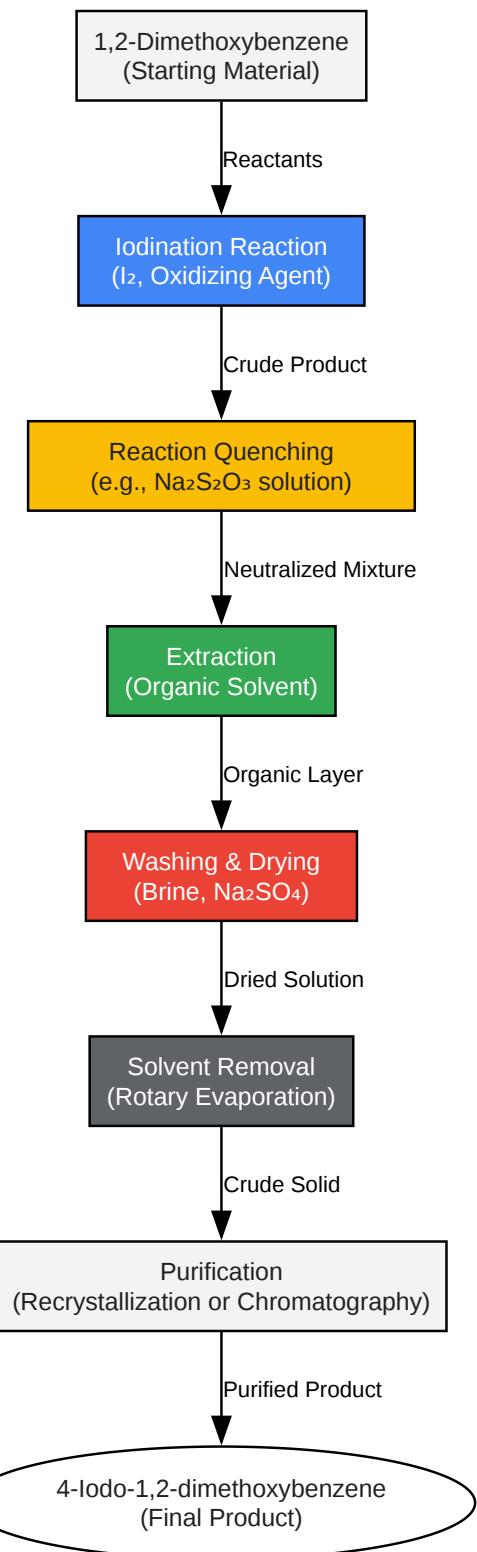
## Experimental Protocols

The synthesis of **4-Iodo-1,2-dimethoxybenzene** typically involves the direct iodination of 1,2-dimethoxybenzene. Below are detailed experimental protocols based on literature procedures.

### Synthesis of 4-Iodo-1,2-dimethoxybenzene via Iodination with Iodine and an Oxidizing Agent

This protocol describes the synthesis of **4-Iodo-1,2-dimethoxybenzene** from its precursor 1,2-dimethoxybenzene. The workflow for this synthesis is depicted in the diagram below.

## Synthesis Workflow for 4-Iodo-1,2-dimethoxybenzene

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Caption: A flowchart illustrating the key steps in the synthesis and purification of **4-Iodo-1,2-dimethoxybenzene**.

Materials:

- 1,2-Dimethoxybenzene
- Iodine (I<sub>2</sub>)
- An oxidizing agent (e.g., hydrogen peroxide, nitric acid)
- A suitable solvent (e.g., acetic acid, dichloromethane)
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium thiosulfate solution
- An organic solvent for extraction (e.g., diethyl ether, hexane)
- Anhydrous sodium sulfate
- Deionized water

Procedure:

- In a reaction vessel, dissolve 1,2-dimethoxybenzene in the chosen solvent.
- Add iodine to the solution and stir until it is fully dissolved.
- Slowly add the oxidizing agent to the reaction mixture. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate to remove any unreacted iodine.
- Neutralize the mixture with a saturated aqueous solution of sodium bicarbonate.

- Transfer the mixture to a separatory funnel and extract the product with an organic solvent.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and filter.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by recrystallization or column chromatography to yield pure **4-Iodo-1,2-dimethoxybenzene**.

## Safety and Handling

**4-Iodo-1,2-dimethoxybenzene** is a chemical that requires careful handling. The following safety precautions should be observed:

- Hazard Statements: Causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[\[3\]](#)
- Precautionary Statements: Avoid breathing dust/fume/gas/mist/vapors/spray (P261). Wear protective gloves/protective clothing/eye protection/face protection (P280). IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing (P305 + P351 + P338).[\[4\]](#)

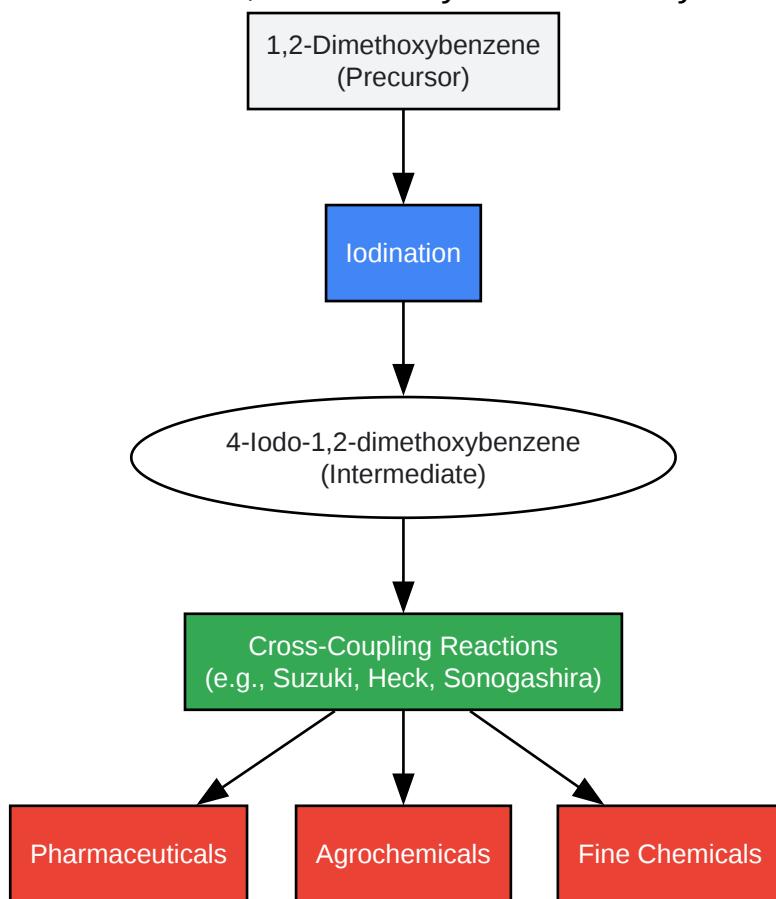
Always consult the Safety Data Sheet (SDS) before handling this compound.

## Applications in Research and Development

**4-Iodo-1,2-dimethoxybenzene** is a versatile intermediate in organic synthesis. Its primary application lies in its use in carbon-carbon and carbon-heteroatom bond-forming reactions, which are fundamental in the synthesis of pharmaceuticals and other fine chemicals. The precursor, 1,2-dimethoxybenzene, is a key building block for several important pharmaceuticals, including drugs for cardiovascular conditions and those with hypnotic and analgesic properties.[\[7\]](#) The iodinated derivative allows for the introduction of the dimethoxyphenyl moiety into more complex molecular architectures through reactions such as Suzuki, Heck, and Sonogashira couplings.

The following diagram illustrates the logical relationship of **4-Iodo-1,2-dimethoxybenzene** as a synthetic intermediate.

## Role of 4-Iodo-1,2-dimethoxybenzene in Synthesis



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Caption: The synthetic utility of **4-Iodo-1,2-dimethoxybenzene** as an intermediate for various chemical products.

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